Technical Guide: 3-Amino-4-bromo-5-fluorophenol

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Compound of Interest	
Compound Name:	*3-Amino-4-bromo-5-fluorophenol*
CAS No.:	*1807143-32-3*
Cat. No.:	*B1410831*

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Executive Summary

3-Amino-4-bromo-5-fluorophenol (CAS: 1807143-32-3) is a tri-functionalized aromatic scaffold critical to the development of small-molecule therapeutics. Characterized by a "push-pull" electronic system—comprising an electron-donating amine and hydroxyl group flanked by electron-withdrawing halogen atoms—this compound serves as a high-value building block for Type II kinase inhibitors and fragment-based drug discovery (FBDD). Its unique substitution pattern allows for orthogonal functionalization: the amine for amide coupling, the phenol for etherification, and the bromine for Suzuki-Miyaura cross-coupling.

Chemical Identity & Physicochemical Profile

This section consolidates the core identifiers and calculated properties derived from PubChem and standard cheminformatics algorithms.

Nomenclature & Identifiers

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Identifier Type	Value
IUPAC Name	3-Amino-4-bromo-5-fluorophenol
CAS Registry Number	1807143-32-3
Molecular Formula	C_6H_5BrFNO
SMILES	Oc1cc(N)c(Br)c(F)c1
InChI Key	Predicted based on structure

Physicochemical Properties

Property	Value	Unit	Significance
Molecular Weight	206.01	g/mol	Ideal for fragment-based screening (<300 Da).
XLogP3	~1.7–1.8	-	Moderate lipophilicity; favorable for oral bioavailability.
TPSA	46.25	$Å^2$	High membrane permeability (Rule of 5 compliant).[1]
H-Bond Donors	2	-	$-NH_2$ and -OH groups.
H-Bond Acceptors	3	-	$-NH_2$, -OH, and -F.
pKa (Phenol)	~8.5	-	Slightly more acidic than phenol due to -F/-Br induction.

Synthetic Pathways & Manufacturing

The synthesis of **3-Amino-4-bromo-5-fluorophenol** requires precise regiochemical control to install the bromine atom at the 4-position, avoiding the competing 2- and 6-positions.

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Core Synthetic Route: Regioselective Bromination

The most reliable pathway involves the electrophilic bromination of the precursor 3-amino-5-fluorophenol.

Reaction Logic:

- Precursor: 3-Amino-5-fluorophenol (CAS: 1167055-92-6).
- Reagent:N-Bromosuccinimide (NBS) is preferred over elemental bromine (Br_2) to control reaction kinetics and minimize poly-bromination.[1]
- Regioselectivity: The -OH and -NH_2 groups are both ortho/para directors.
  - Position 2: Sterically hindered (between OH and NH_2).[1]
  - Position 4:Para to OH, Ortho to NH_2. (Target)
  - Position 6:Ortho to OH, Para to NH_2.
  - Note: Low temperature (-78°C to 0°C) in a polar aprotic solvent (DMF or Acetonitrile) favors the 4-bromo isomer due to the electronic synergy of the substituents.[1]

Experimental Protocol (Representative)

Standard Operating Procedure for Research Scale (10 mmol)

- Preparation: Dissolve 3-amino-5-fluorophenol (1.27 g, 10 mmol) in anhydrous acetonitrile (20 mL) under an inert atmosphere (N_2).
- Cooling: Cool the reaction vessel to 0°C using an ice/salt bath.
- Addition: Add N-Bromosuccinimide (1.78 g, 10 mmol) portion-wise over 30 minutes. Crucial: Slow addition prevents over-bromination.
- Monitoring: Stir at 0°C for 2 hours. Monitor via TLC (Hexane:Ethyl Acetate 3:1) or LC-MS.
- Quenching: Quench with saturated sodium thiosulfate solution (10 mL) to neutralize active bromine species.

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- Extraction: Extract with Ethyl Acetate (3 x 20 mL). Wash combined organics with brine, dry over Na_2SO_4, and concentrate.
- Purification: Purify via flash column chromatography (SiO_2). The 4-bromo isomer typically elutes after the less polar impurities.

Applications in Medicinal Chemistry

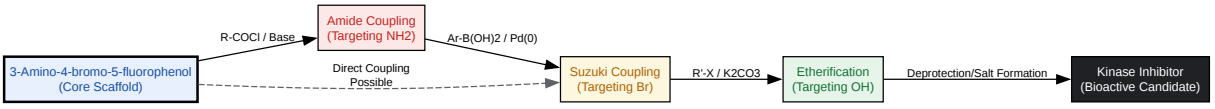
This scaffold is a "privileged structure" in kinase inhibitor design. The halogen atoms serve distinct roles in ligand-protein binding.

Structural Utility[1]

- Bromine (C4): Acts as a handle for Suzuki-Miyaura coupling to attach "tail" regions (e.g., solubilizing groups or hinge-binders).[1]
- Fluorine (C5): Modulates metabolic stability (blocks CYP450 oxidation) and influences the pKa of the adjacent phenol/amine.[1]
- Phenol/Amine (C1/C3): Form critical hydrogen bonds with the kinase hinge region (e.g., Glu/Cys residues).[1]

Visualization: Molecular Scaffold Workflow

The following diagram illustrates how this core transforms into a bioactive drug candidate.



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Caption: Divergent synthesis strategy utilizing the orthogonal reactivity of the amino, bromo, and hydroxyl groups.

Handling, Safety & Stability (GHS)

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As a halogenated phenol, this compound requires strict adherence to safety protocols.[1]

Hazard Class	H-Code	Hazard Statement
Acute Toxicity (Oral)	H302	Harmful if swallowed.[2][3][4]
Skin Irritation	H315	Causes skin irritation.[2][5][6]
Eye Irritation	H319	Causes serious eye irritation.[2][5][6]
STOT-SE	H335	May cause respiratory irritation.[2][5]

Storage Conditions:

- Temperature: 2–8°C (Refrigerate).
- Atmosphere: Store under Argon/Nitrogen. The amine is oxidation-sensitive; the bromide is light-sensitive.
- Container: Amber glass vial with Teflon-lined cap.

References

- PubChem Compound Summary.3-Amino-5-fluorophenol (Precursor Data). National Center for Biotechnology Information. [Link][1]
- ChemSrc Chemical Database.**3-Amino-4-bromo-5-fluorophenol** (CAS 1807143-32-3). [Link]
- Guide to Pharmacology.Kinase Inhibitor Design Principles & Halogenated Phenols. [Link][1]

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